

# Application Note: Quantification of Trifloxystrobin using a Validated HPLC-MS/MS Method

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Trifloxystrobin** is a broad-spectrum fungicide widely used in agriculture to protect crops from various fungal diseases. Its persistence in the environment and potential presence in food products necessitate sensitive and reliable analytical methods for its quantification to ensure consumer safety and regulatory compliance.[1][2] This application note details a robust High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the determination of **trifloxystrobin** in various matrices. The method utilizes a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation protocol, which is known for its efficiency in extracting pesticides from complex food samples.[3][4]

# **Experimental Protocol Materials and Reagents**

- Trifloxystrobin analytical standard (purity >97%)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)



- Formic acid (LC-MS grade)
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>)
- Sodium Chloride (NaCl)
- Primary Secondary Amine (PSA) sorbent
- C18 sorbent
- Syringe filters (0.22 μm)

# **Sample Preparation (QuEChERS Method)**

- Homogenization: Weigh 5.00 g of the homogenized sample (e.g., wheat grain, tomato) into a
  50 mL centrifuge tube.[3]
- Extraction: Add 5 mL of water and 10 mL of acetonitrile containing 1-2% (v/v) acetic acid or 0.1-0.2% (v/v) formic acid.[3]
- Shaking: Vortex the mixture vigorously for 10 minutes.[3]
- Salting Out: Add 3 g of anhydrous MgSO<sub>4</sub> and 2 g of NaCl, and shake vigorously for another 10 minutes.[3]
- Centrifugation: Centrifuge the sample at 8000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: Transfer 1.5 mL of the upper acetonitrile layer to a 2 mL centrifuge tube containing 150 mg of anhydrous MgSO<sub>4</sub> and 100 mg of C18 sorbent (PSA can also be used to remove organic acids and sugars).[3]
- Final Centrifugation: Vortex the d-SPE tube and centrifuge at 8000 rpm for 3 minutes.[3]
- Filtration: Filter the supernatant through a 0.22  $\mu m$  syringe filter into an autosampler vial for HPLC-MS/MS analysis.[3]

#### **HPLC-MS/MS Instrumentation and Conditions**



A triple-quadrupole tandem mass spectrometer coupled with a high-performance liquid chromatography system is used for the analysis.[3]

Table 1: HPLC Parameters

Parameter	Value	
Column	ACQUITY UPLC BEH C18 (100 mm $\times$ 2.1 mm, 1.7 $\mu$ m) or equivalent[3]	
Mobile Phase A	0.2% (v/v) Formic acid in water[3]	
Mobile Phase B	Acetonitrile[3]	
Flow Rate	0.30 mL/min[3]	
Injection Volume	2 μL[3]	
Column Temperature	40 °C[3]	
Gradient Elution	A 6-minute gradient program can be applied as follows: 0–1.5 min, 90% A; 1.5–3.5 min, 50% A; 3.5–4.0 min, 10% A; 4.0–5.0 min, 10% A; 5.0–5.5 min, 90% A; 5.5–6.0 min, 90% A.[3]	

Table 2: Mass Spectrometry Parameters



Parameter	Value	
Ionization Mode	Positive Electrospray Ionization (ESI+)[3]	
Scan Mode	Multiple Reaction Monitoring (MRM)[3][5]	
Capillary Voltage	2.5 kV[3]	
Source Temperature	400 °C[3]	
Desolvation Gas Flow	800 L/h[3]	
Precursor Ion (m/z)	409.1[6]	
Product Ions (m/z)	186.0, 206.0[6]	
Collision Energy	Optimization is required, typically in the range of 15-30 eV.[7]	

### **Data Presentation**

The quantitative data for **trifloxystrobin** should be summarized for clear comparison.

Table 3: Quantitative and Validation Data Summary

Parameter	Result	Reference
Retention Time (min)	~2.5 - 3.2	[2][8]
Linearity (r²)	> 0.99	[9]
Limit of Detection (LOD)	0.0005 - 2 μg/kg	[2][4]
Limit of Quantification (LOQ)	0.001 - 7 μg/kg	[2][4]
Average Recovery (%)	71.7 - 116.4	[2]
Relative Standard Deviation (RSD) (%)	< 20	[2][4]

# **Experimental Workflow Diagram**



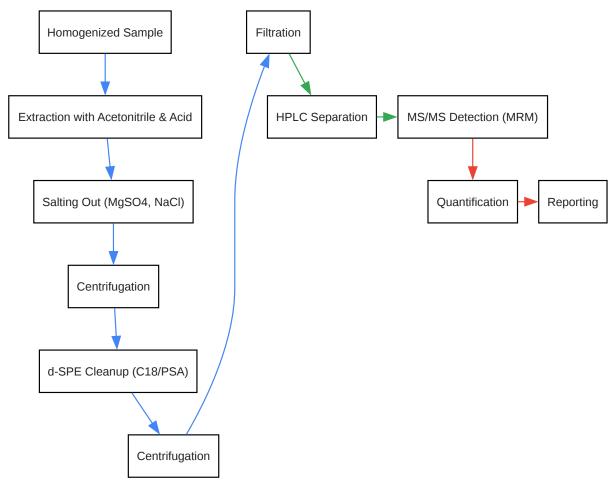


Figure 1. HPLC-MS/MS Workflow for Trifloxystrobin Quantification

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Caption: Figure 1. HPLC-MS/MS Workflow for **Trifloxystrobin** Quantification.

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- To cite this document: BenchChem. [Application Note: Quantification of Trifloxystrobin using a Validated HPLC-MS/MS Method]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8790963#hplc-ms-ms-protocol-for-trifloxystrobinquantification]

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